

1-Monopalmitin *Mougeotia nummuloides* *Spirulina major*

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Compound Focus: 1-Monopalmitin

CAS No.: 542-44-9

Cat. No.: S581746

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1-Monopalmitin: Source & Bioactivity

1-Monopalmitin (Glyceryl palmitate) is a small molecule identified as a major active constituent in the microalgae *Mougeotia nummuloides* and *Spirulina major* [1] [2] [3]. Its key documented bioactivity is potential antitumor effects, specifically against lung cancer cells [1] [4].

Quantitative Data & Experimental Findings

The table below summarizes key quantitative data from *in vitro* studies on **1-Monopalmitin**:

Parameter	Details
Antiproliferative Activity (IC ₅₀)	A549 cells (human lung cancer): 50.12 µg/mL ; SPC-A1 cells (human lung cancer): 58.30 µg/mL [4].
Cell Cycle Arrest	Induces G2/M phase arrest in A549 and SPC-A1 cells [1] [4].
Key Protein Changes	Upregulates p21; Downregulates Cyclin D1 [4].
Apoptosis Induction	Activates caspase-dependent apoptosis; promotes Caspase-3 and PARP cleavage; inhibits Inhibitors of Apoptosis Proteins (IAPs) expression [1] [4].

Parameter	Details
Solubility	Insoluble or slightly soluble in H ₂ O, Ethanol, and DMSO; requires sonication and/or heating [5] [3].

Documented Experimental Methodologies

While full protocols are not available, key methodological elements from the literature are outlined below.

- **Cell Viability Assay (Proliferation)**

- **Cell Lines:** A549, SPC-A1, H460, H1299 (lung cancer); HBE (normal human bronchial epithelial cells) [4].
- **Procedure:** Cells treated with a concentration gradient of **1-Monopalmitin** (0-200 µg/mL) for 48 hours [4].
- **Analysis:** Cell viability measured, IC₅₀ values calculated [4].

- **Analysis of Cell Cycle**

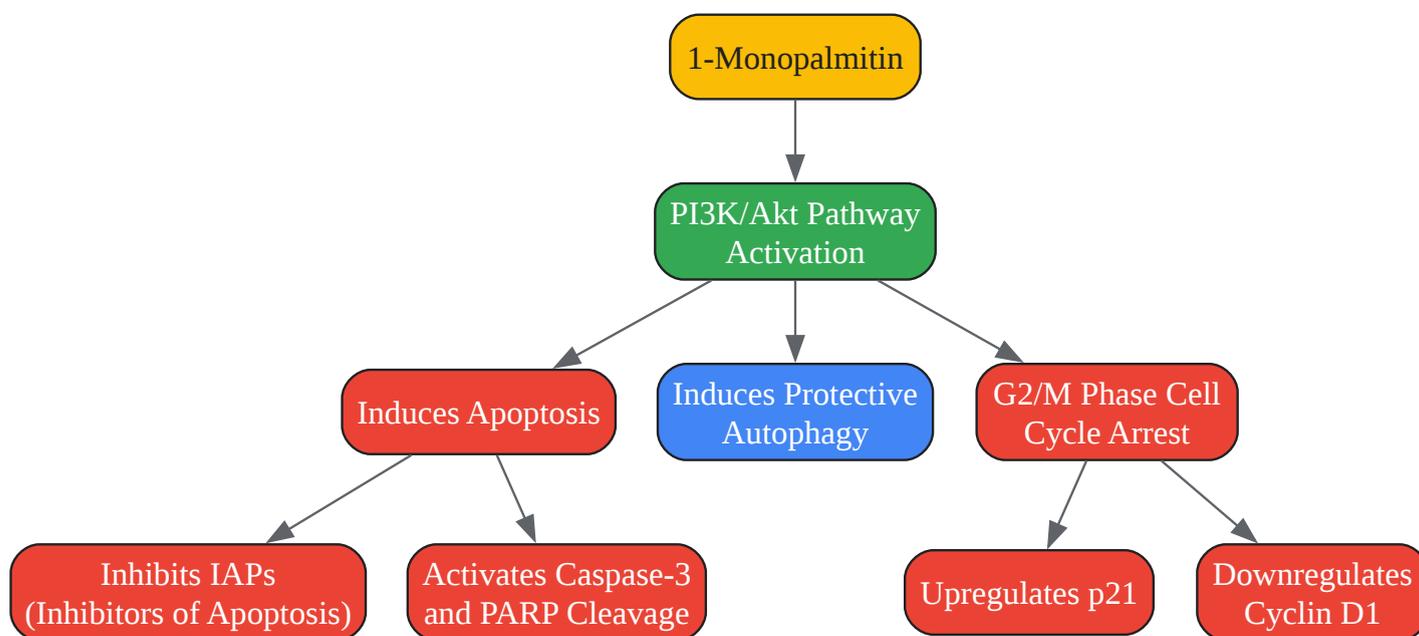
- **Procedure:** A549 and SPC-A1 cells treated with 50 µg/mL of **1-Monopalmitin** for 20 hours [4].
- **Analysis:** Cell cycle distribution analyzed via flow cytometry; protein levels of p21 and Cyclin D1 examined [4].

- **Analysis of Apoptosis**

- **Procedure:** A549 and SPC-A1 cells treated with 12.5-50 µg/mL of **1-Monopalmitin** for 48 hours [4].
- **Analysis:** Apoptosis rate measured; cleavage of Caspase-3 and PARP, and expression of IAPs, detected by Western blot [1] [4].

Proposed Mechanism of Action Pathway

The research suggests that **1-Monopalmitin** promotes lung cancer cell death primarily through the PI3K/Akt pathway. The diagram below illustrates this proposed mechanism.



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*Proposed anticancer mechanism of **1-Monopalmitin** via PI3K/Akt pathway.*

Research Implications & Future Directions

The evidence suggests **1-Monopalmitin** is a promising candidate for further investigation [1]. Key findings and implications for future work include:

- **Novel Mechanism:** The activation of the PI3K/Akt pathway is an unusual mechanism for inducing cell death, as this pathway is often associated with promoting cell survival. This represents a potential novel mechanism of action for an anticancer agent [1].
- **Synergistic Potential:** **1-Monopalmitin** induces **protective autophagy**. Using autophagy inhibitors like Chloroquine in combination with **1-Monopalmitin** dramatically enhanced cancer cell death, indicating a strong potential for combination therapy [1].
- **Selectivity:** The compound showed **lower toxicity** against normal human bronchial epithelial cells (HBE) compared to some cancer cell lines, suggesting a degree of selectivity that is crucial for drug development [4].
- **Overcoming Drug Resistance:** **1-Monopalmitin** has also been identified as an inhibitor of P-glycoprotein (P-gp), a protein responsible for pumping chemotherapeutic drugs out of cells, which is a

major mechanism of cancer drug resistance. This property could help increase the accumulation and efficacy of other cancer drugs [4].

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